

Application Notes and Protocols for 2-methyl-1H-indol-3-ol

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Compound of Interest		
Compound Name:	2-methyl-1H-indol-3-ol	
Cat. No.:	B15223233	Get Quote

For Researchers, Scientists, and Drug Development Professionals

This document provides detailed application notes and protocols for the handling and storage of **2-methyl-1H-indol-3-ol**, a compound of interest in pharmaceutical research and development. Due to the limited availability of a specific Safety Data Sheet (SDS), the following recommendations are based on the general chemical properties of indole derivatives, particularly the known reactivity of 3-hydroxyindoles, and established best practices for handling air-sensitive and potentially unstable compounds.

Compound Information

Property	Value	Source
Chemical Name	2-methyl-1H-indol-3-ol	N/A
Molecular Formula	C ₉ H ₉ NO	Inferred
Molecular Weight	147.17 g/mol	Inferred
Appearance	Likely a solid	Inferred
CAS Number	Not readily available	N/A

Safety and Handling Precautions

2-methyl-1H-indol-3-ol, like many indole derivatives, should be handled with care. The presence of a hydroxyl group at the 3-position of the indole ring suggests potential for instability



and reactivity, particularly sensitivity to air and light.

General Handling Guidelines:

- Work in a well-ventilated area: Use a chemical fume hood to avoid inhalation of any dust or vapors.
- Personal Protective Equipment (PPE): Wear appropriate PPE at all times.
 - Eye Protection: Chemical safety goggles or a face shield are mandatory.
 - Hand Protection: Chemical-resistant gloves (e.g., nitrile) are required.
 - Body Protection: A lab coat should be worn.
- Avoid contact: Prevent contact with skin, eyes, and clothing. In case of contact, rinse the
 affected area immediately and thoroughly with water.
- Avoid inhalation and ingestion: Do not breathe dust or vapors. Do not ingest.
- Hygienic practices: Wash hands thoroughly after handling.

Storage Conditions

Proper storage is critical to maintain the integrity and stability of **2-methyl-1H-indol-3-ol**. Due to its likely sensitivity to air and light, the following storage conditions are recommended.



Parameter	Recommended Condition	Rationale
Temperature	-20°C to -80°C	To minimize degradation and slow down potential decomposition reactions.
Atmosphere	Inert gas (Argon or Nitrogen)	To prevent oxidation, as 3-hydroxyindoles can be susceptible to air oxidation.[1]
Light	Amber vial or protected from light	To prevent light-catalyzed degradation.
Container	Tightly sealed, appropriate container	To prevent contamination and exposure to air and moisture.
Incompatibilities	Strong oxidizing agents, strong acids	To avoid vigorous and potentially hazardous reactions.

Experimental ProtocolsProtocol for Handling and Weighing a New Shipment

This protocol outlines the steps for safely handling a new container of 2-methyl-1H-indol-3-ol.

Workflow for Handling a New Shipment:



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Workflow for handling a new shipment.

Methodology:

 Equilibration: Before opening, allow the container to warm to room temperature in a desiccator to prevent condensation of moisture on the cold compound.



- Inert Atmosphere: Transfer the sealed container into an inert atmosphere glovebox. If a glovebox is not available, use a Schlenk line to maintain a positive pressure of an inert gas (argon or nitrogen) over the compound during handling.
- Opening: Carefully open the container under the inert atmosphere.
- Weighing: Weigh the desired amount of the compound into a pre-tared, dry vial.
- Inert Gas Backfill: Before sealing the original container and the vial with the weighed compound, backfill the headspace with an inert gas.
- Sealing: Tightly seal both containers.
- Storage: Return the main container and the vial to the recommended storage temperature (-20°C to -80°C).

Protocol for Preparing a Stock Solution

This protocol describes the preparation of a stock solution of **2-methyl-1H-indol-3-ol** for experimental use.

Workflow for Preparing a Stock Solution:



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Workflow for preparing a stock solution.

Methodology:

- Weighing: Following the protocol in section 4.1, weigh the desired amount of 2-methyl-1H-indol-3-ol into a dry vial under an inert atmosphere.
- Solvent Preparation: Use a dry, degassed solvent appropriate for your experiment (e.g., anhydrous DMSO, DMF, or ethanol). Degas the solvent by bubbling an inert gas through it for at least 15-20 minutes or by using several freeze-pump-thaw cycles.

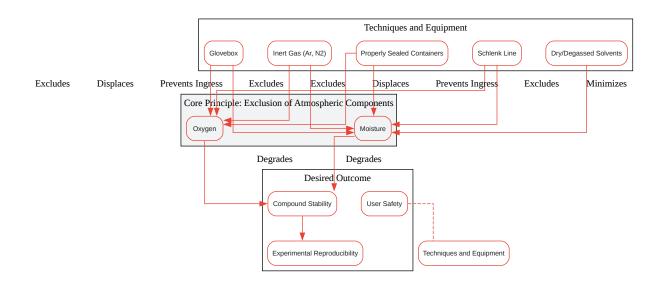


- Dissolution: Under an inert atmosphere, add the desired volume of the degassed solvent to the vial containing the compound.
- Mixing: Mix the contents thoroughly until the compound is fully dissolved. Gentle vortexing or sonication in a water bath can be used to aid dissolution.
- Inert Gas Backfill: Before sealing, backfill the vial's headspace with an inert gas.
- Sealing: Seal the vial tightly with a cap containing a PTFE/silicone septum for easy access with a syringe.
- Storage: Store the stock solution at -20°C to -80°C, protected from light. It is recommended to prepare fresh solutions for use and avoid repeated freeze-thaw cycles.

Logical Relationships in Handling Air-Sensitive Compounds

The following diagram illustrates the key relationships and considerations for working with airsensitive compounds like **2-methyl-1H-indol-3-ol**.





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Key relationships in handling air-sensitive compounds.

Disclaimer: The information provided in these application notes and protocols is intended for use by qualified professionals. It is essential to conduct a thorough risk assessment before handling any chemical. These guidelines are based on general principles and may need to be adapted for specific experimental conditions. Always consult relevant safety data sheets for any chemicals used in conjunction with **2-methyl-1H-indol-3-ol**.

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References

- 1. Thieme E-Journals Synlett / Abstract [thieme-connect.com]
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